

Detecting Intracellular Caspase Activity with (Asp)2-Rhodamine 110: A Technical Guide

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Compound of Interest

Compound Name: (Asp)2-Rhodamine 110

CAS No.: 114984-30-4

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Introduction

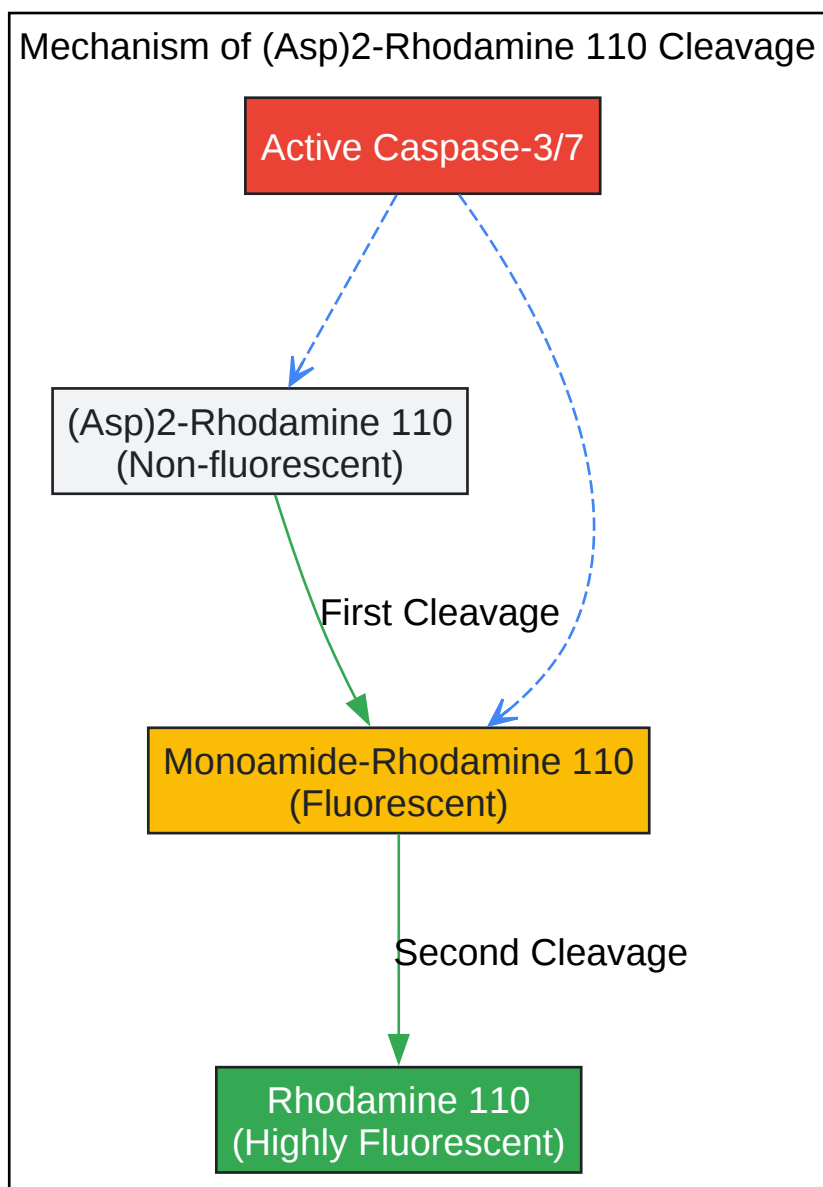
Programmed cell death, or apoptosis, is a fundamental biological process essential for tissue homeostasis, development, and the elimination of damaged or infected cells. A key hallmark of apoptosis is the activation of a family of cysteine proteases known as caspases. These enzymes exist as inactive zymogens within the cell and, upon activation, execute the orderly dismantling of the cell by cleaving a specific set of cellular proteins. The detection of caspase activity is therefore a reliable indicator of apoptosis. **(Asp)2-Rhodamine 110**, often referred to as (Z-DEVD)2-R110 when utilizing the caspase-3/7 recognition sequence, is a highly sensitive fluorogenic substrate designed for the detection of intracellular caspase activity, primarily that of the executioner caspases-3 and -7. This technical guide provides an in-depth overview of the core principles, experimental protocols, and data interpretation associated with the use of **(Asp)2-Rhodamine 110** in apoptosis research.

Mechanism of Action

(Asp)2-Rhodamine 110 is a non-fluorescent bisamide derivative of the Rhodamine 110 (R110) fluorophore.[1] The core principle of this assay is based on the enzymatic cleavage of the substrate by active caspases. The substrate is designed with two aspartic acid-containing peptide recognition sequences flanking the R110 molecule. For the detection of caspase-3 and -7, the peptide sequence is typically Asp-Glu-Val-Asp (DEVD).[2]

In its uncleaved state, the bisamide substrate is colorless and non-fluorescent as the rhodamine molecule is locked in a non-fluorescent lactone configuration.[3] Upon the induction of apoptosis, active executioner caspases recognize and cleave the peptide sequences. This cleavage occurs in a two-step process: the first cleavage yields a fluorescent monoamide intermediate, and the second cleavage releases the free, highly fluorescent Rhodamine 110 molecule.[4] The fluorescence intensity of the liberated R110 is directly proportional to the amount of active caspase-3/7 in the sample.[5]

The cleavage product, Rhodamine 110, has excitation and emission maxima of approximately 496 nm and 520 nm, respectively, making it compatible with standard fluorescence detection instrumentation such as fluorescence microplate readers, fluorescence microscopes, and flow cytometers.[6]



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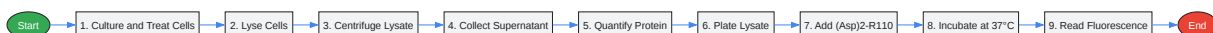
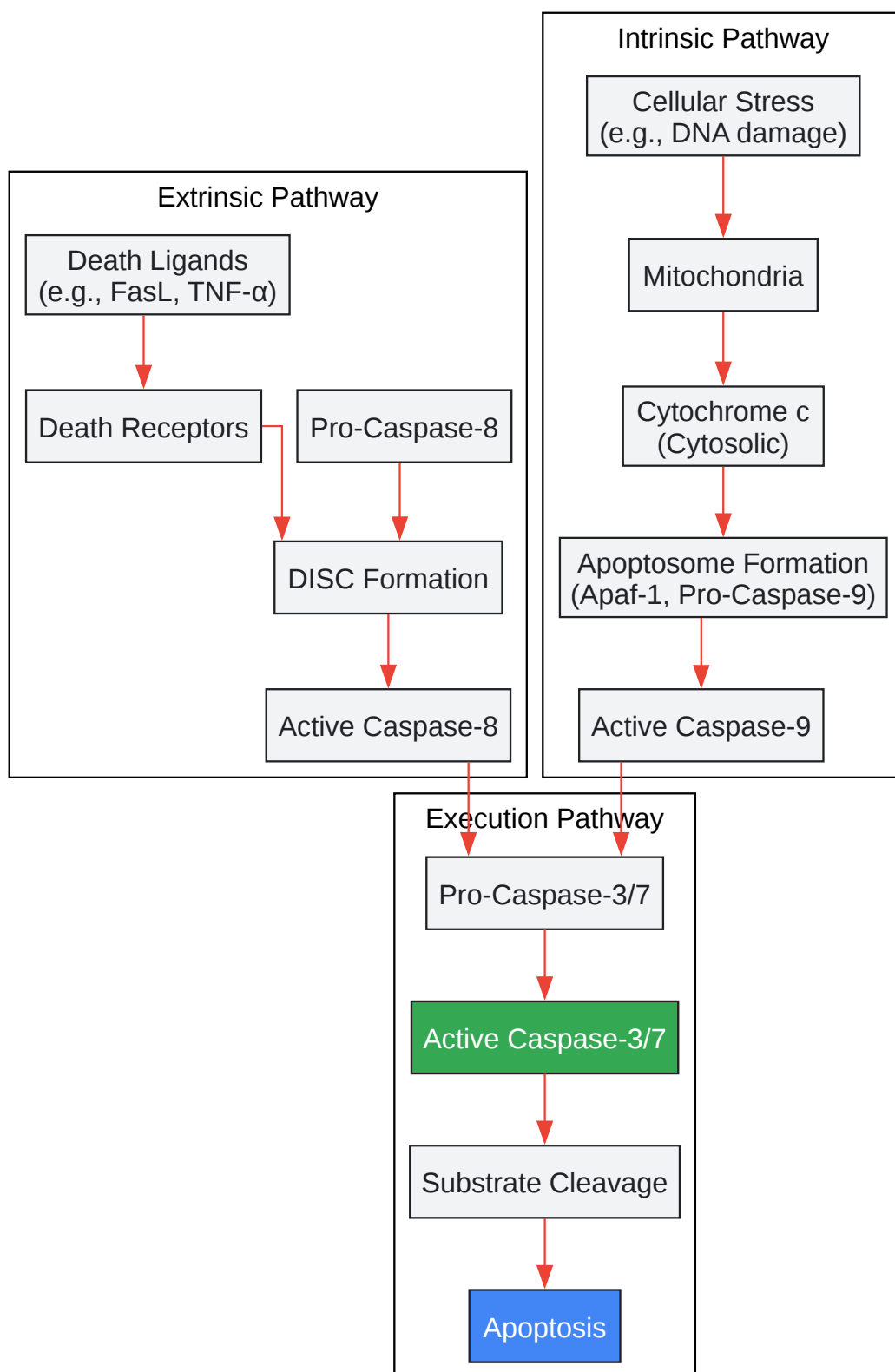
Mechanism of **(Asp)2-Rhodamine 110** Cleavage by Active Caspases.

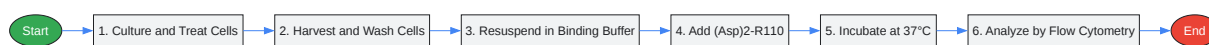
Caspase Signaling Pathways

Caspase activation is a central event in apoptosis and can be initiated through two primary pathways: the intrinsic (mitochondrial) and the extrinsic (death receptor) pathways. Both pathways converge on the activation of executioner caspases, such as caspase-3 and caspase-7, which are the primary targets of **(Asp)2-Rhodamine 110**.

The Extrinsic Pathway is triggered by the binding of extracellular death ligands (e.g., FasL, TNF- α) to their corresponding death receptors on the cell surface. This binding leads to the recruitment of adaptor proteins and pro-caspase-8, forming the Death-Inducing Signaling Complex (DISC). Within the DISC, pro-caspase-8 is activated and in turn directly cleaves and activates executioner caspases like caspase-3.

The Intrinsic Pathway is initiated by intracellular stress signals such as DNA damage, growth factor withdrawal, or oxidative stress. These signals lead to the release of cytochrome c from the mitochondria into the cytosol. Cytochrome c then binds to Apaf-1 and pro-caspase-9 to form the apoptosome, which activates caspase-9. Activated caspase-9 then cleaves and activates executioner caspases, including caspase-3.





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